

Application Note: Quantifying Cellular Uptake of L-Mannose-13C in Bacteria

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Compound of Interest

Compound Name: *L-(-)-Mannose-13C*

Cat. No.: B12404045

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Introduction & Scientific Rationale

The uptake of L-mannose in bacteria is generally non-canonical. While D-mannose enters via the Phosphotransferase System (PTS) (e.g., ManXYZ in *E. coli*), L-mannose transport is often passive or mediated by promiscuous L-rhamnose/L-fucose transporters. Once intracellular, L-mannose is either inert (accumulating in the cytosol) or isomerized to L-fructose by L-mannose isomerase (ManI).

Why use 13C-Labeling? Using [U-13C]-L-mannose allows for:

- **Absolute Specificity:** Distinguishes the exogenous probe from any endogenous carbon sources.
- **Metabolic Tracing:** Enables the detection of downstream metabolites (e.g., 13C-L-fructose) if the bacterium possesses isomerase activity.
- **Non-Radioactive Safety:** Replaces traditional

H-L-mannose assays with high-resolution Mass Spectrometry (LC-MS/MS).

Core Challenges & Solutions

Challenge	Scientific Solution
Surface Binding	Fast Filtration with Cold Wash: Removes extracellular tracer in <10s without causing leakage.
Metabolic Turnover	Boiling Ethanol Extraction: Instantly denatures L-mannose isomerase, "freezing" the L-Man/L-Fruc ratio.
Isomer Separation	HILIC Chromatography: Amide-based columns separate L-mannose from L-fructose and D-glucose.

Experimental Design

Reagents & Materials

- Tracer: L-Mannose, [U-13C6] (99% atom % 13C).
- Organism: Escherichia coli K-12 (Model), Pseudomonas spp. (Potential metabolizer).
- Media: M9 Minimal Media (glucose-free or limited carbon) to prevent catabolite repression of secondary transporters.
- Filters: 0.45 µm Hydrophilic PVDF or Nitrocellulose filters (25 mm).
- Internal Standard: [U-13C]-D-Glucose (added during extraction to normalize recovery).

Control Groups

- Abiotic Control: Media + 13C-L-Mannose (No cells). Filters processed to determine non-specific binding to the membrane.
- Competition Control: Excess unlabeled L-mannose (100x) added to verify saturable transport kinetics.

Detailed Protocol

Phase 1: Culture & Pulse

- Inoculation: Grow bacteria in M9 Minimal Media + 0.4% Glycerol (non-repressing carbon source) to mid-log phase ().
- Acclimation: If studying inducible transporters, add a sub-inhibitory concentration of L-mannose (unlabeled) 1 hour prior to the experiment.
- Pulse: Add [U-13C]-L-mannose to a final concentration of 100 μ M - 1 mM.
- Incubation: Incubate at 37°C with shaking.
 - Timepoints: Take samples at 0, 30s, 1, 5, 10, and 30 min.

Phase 2: Sampling via Fast Filtration (Critical)

Rationale: Centrifugation is too slow (>5 min) and alters metabolic states. Fast filtration separates cells from the media in seconds.^[1]

- Setup: Place a 0.45 μ m filter on a vacuum manifold.
- Sample: Pipette 1 mL of culture directly onto the filter under vacuum.
- Wash: Immediately wash with 2 mL of ice-cold (4°C) 0.9% NaCl.
 - Note: Do not use water (osmotic shock causes leakage). Do not use media (contains carbon).
 - Target Time: The entire filter+wash process must be < 15 seconds.
- Transfer: Immediately remove the filter with forceps and submerge it into the extraction solvent.

Phase 3: Quenching & Extraction

Rationale: Boiling ethanol is selected over cold methanol. While cold methanol is standard for ATP, boiling ethanol is superior for sugars and ensures complete inactivation of isomerases.

- Solvent: 75% Ethanol (aq) pre-heated to 80°C in a glass vial.
- Extraction: Drop the filter into the hot ethanol. Vortex for 30 seconds.[\[2\]](#)
- Incubation: Incubate at 80°C for 3 minutes.
- Internal Standard: Add 10 µL of [U-13C]-D-Glucose standard (10 µM).
- Clarification: Centrifuge at 15,000 x g for 10 min at 4°C to remove cell debris and filter material.
- Drying: Transfer supernatant to a fresh tube and dry under nitrogen or vacuum concentrator.
- Reconstitution: Resuspend in 100 µL of 60% Acetonitrile / 40% Water.

Analytical Method: HILIC-LC-MS/MS Chromatography (HILIC)

Sugars are too polar for Reverse Phase (C18). Hydrophilic Interaction Liquid Chromatography (HILIC) with an Amide column is required to separate isomers.

- Column: Waters BEH Amide (2.1 x 100 mm, 1.7 µm) or TSKgel Amide-80.
- Mobile Phase A: 10 mM Ammonium Acetate in Water, pH 9.0 (High pH enhances ionization of sugars in negative mode).
- Mobile Phase B: Acetonitrile.
- Gradient:
 - 0 min: 90% B
 - 10 min: 60% B
 - 12 min: 60% B
 - 13 min: 90% B (Re-equilibration)

Mass Spectrometry (MRM)

Operate in Negative Electrospray Ionization (ESI-) mode.

- Target: $[M-H]^-$ ion.
- L-Mannose [U-13C]: MW = 186.06 Da. Parent ion = 185.1 m/z.

MRM Transitions Table:

Compound	Precursor (m/z)	Product (m/z)	Collision Energy (V)	Role
L-Mannose [12C]	179.1	89.0	15	Background/Standard
L-Mannose [U-13C]	185.1	92.0	15	Target Uptake
L-Fructose [U-13C]	185.1	92.0	15	Potential Metabolite
D-Glucose [U-13C]	185.1	92.0	15	Internal Standard

*Note: L-Mannose, L-Fructose, and Glucose have identical masses. They must be distinguished by Retention Time (RT). On an Amide column, Fructose typically elutes before Mannose/Glucose.

Data Analysis & Visualization

Calculation of Intracellular Concentration

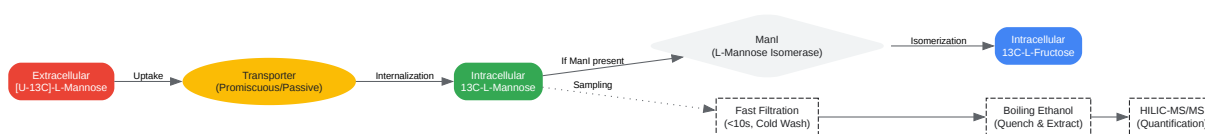
To quantify the absolute intracellular concentration ():

- : Peak area of 13C-L-Mannose.
- : Peak area of Internal Standard.

- : Moles of Internal Standard added.
- : Total number of cells on the filter (derived from
)
 - Conversion:
.
- : Volume of a single bacterial cell (approx.
for E. coli).

Pathway Visualization

The following diagram illustrates the potential fate of L-mannose and the workflow logic.



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Caption: Schematic of L-mannose uptake, potential isomerization to L-fructose, and the corresponding analytical workflow.

Troubleshooting & Optimization

Issue	Probable Cause	Corrective Action
High Background (t=0)	Inefficient washing of the filter.	Increase wash volume to 3-4 mL; ensure wash is applied immediately after sample filtration.
Low Signal Intensity	Ion suppression from salts.	Use Ammonium Acetate in mobile phase; ensure thorough desalting/drying of extract.
Peak Tailing	HILIC column overload or pH mismatch.	Reduce injection volume (1-2 μ L); ensure sample is dissolved in high % ACN (60%+).
Isomer Co-elution	Inadequate chromatographic resolution.	Lower column temperature (e.g., 25°C) to improve selectivity; decrease gradient slope.

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